

# (6-(Aminomethyl)pyridin-2-yl)methanol

## molecular weight and formula

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### Compound of Interest

Compound Name: (6-(Aminomethyl)pyridin-2-yl)methanol

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## Technical Guide: (6-(Aminomethyl)pyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **(6-(Aminomethyl)pyridin-2-yl)methanol**, a key building block in medicinal chemistry and materials science.

## Core Molecular Data

**(6-(Aminomethyl)pyridin-2-yl)methanol**, with the CAS Number 50501-31-0, is a substituted pyridine derivative.<sup>[1][2][3]</sup> Its chemical structure features both an aminomethyl and a methanol group attached to the pyridine ring, making it a valuable bifunctional molecule for further chemical modifications.

Identifier	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	138.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	50501-31-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	6-(Aminomethyl)-2-pyridinemethanol, 2-(Aminomethyl)-6-(hydroxymethyl)pyridine, 6-Hydroxymethyl-pyridine-2-methanamine	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

A common application of **(6-(Aminomethyl)pyridin-2-yl)methanol** is as a ligand in the synthesis of coordination complexes. Below is a representative experimental protocol for the synthesis of a Schiff base ligand derived from this compound and its subsequent complexation with a metal salt.

### Synthesis of a Schiff Base Ligand and its Metal Complex

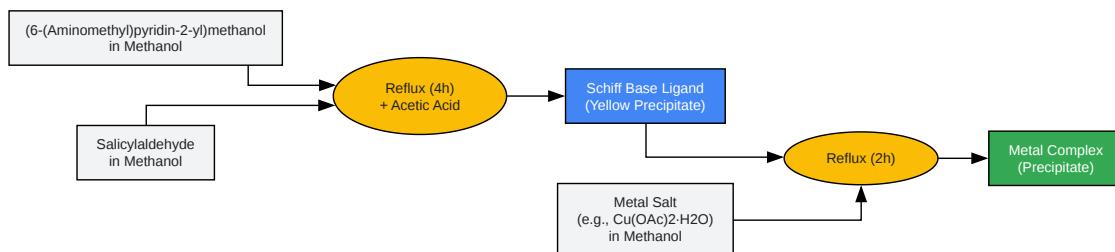
- Ligand Synthesis:

- Dissolve **(6-(Aminomethyl)pyridin-2-yl)methanol** (1 mmol) in methanol (20 mL).
- To this solution, add a methanolic solution of salicylaldehyde (1 mmol in 10 mL).
- Add a few drops of glacial acetic acid as a catalyst.
- Reflux the mixture for 4 hours.
- Allow the solution to cool to room temperature, during which a yellow precipitate of the Schiff base ligand will form.
- Filter the precipitate, wash with cold methanol, and dry in a vacuum desiccator.

- Metal Complexation:
  - Suspend the synthesized Schiff base ligand (1 mmol) in methanol (15 mL).
  - Add a methanolic solution of the metal salt (e.g., copper(II) acetate monohydrate, 0.5 mmol in 10 mL) dropwise to the ligand suspension with constant stirring.
  - Reflux the resulting mixture for 2 hours.
  - A colored precipitate of the metal complex will form.
  - Filter the complex, wash with methanol, and dry under vacuum.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of a metal complex using **(6-(Aminomethyl)pyridin-2-yl)methanol** as a precursor.



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### Synthesis of a Metal Complex Workflow.

This guide provides foundational information for researchers working with **(6-(Aminomethyl)pyridin-2-yl)methanol**. The provided experimental protocol is a representative example and may require optimization based on the specific reactants and desired final product.

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## References

- 1. [americanelements.com](http://www.americanelements.com) [americanelements.com]
- 2. (6-(Aminomethyl)pyridin-2-yl)methanol | CAS 50501-31-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. CAS 50501-31-0 | 6-(Aminomethyl)-2-pyridinemethanol - Synblock [synblock.com]
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